

Application Note & Protocol: Preparation of STF-083010 Stock Solution in DMSO

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Compound of Interest

Compound Name: STF-083010

Cat. No.: B1207623

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **STF-083010** is a cell-permeable inhibitor of the inositol-requiring enzyme 1 α (IRE1 α), a key sensor in the Unfolded Protein Response (UPR) pathway. It specifically targets the endonuclease activity of IRE1 α , thereby blocking the splicing of X-box binding protein 1 (XBP1) mRNA and mitigating downstream UPR signaling.^{[1][2][3]} This mechanism makes **STF-083010** a valuable tool for studying ER stress-related diseases, including cancer and renal failure.^{[2][4]} Proper preparation of a stable, concentrated stock solution is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for preparing **STF-083010** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential data on its chemical properties, solubility, stability, and mechanism of action.

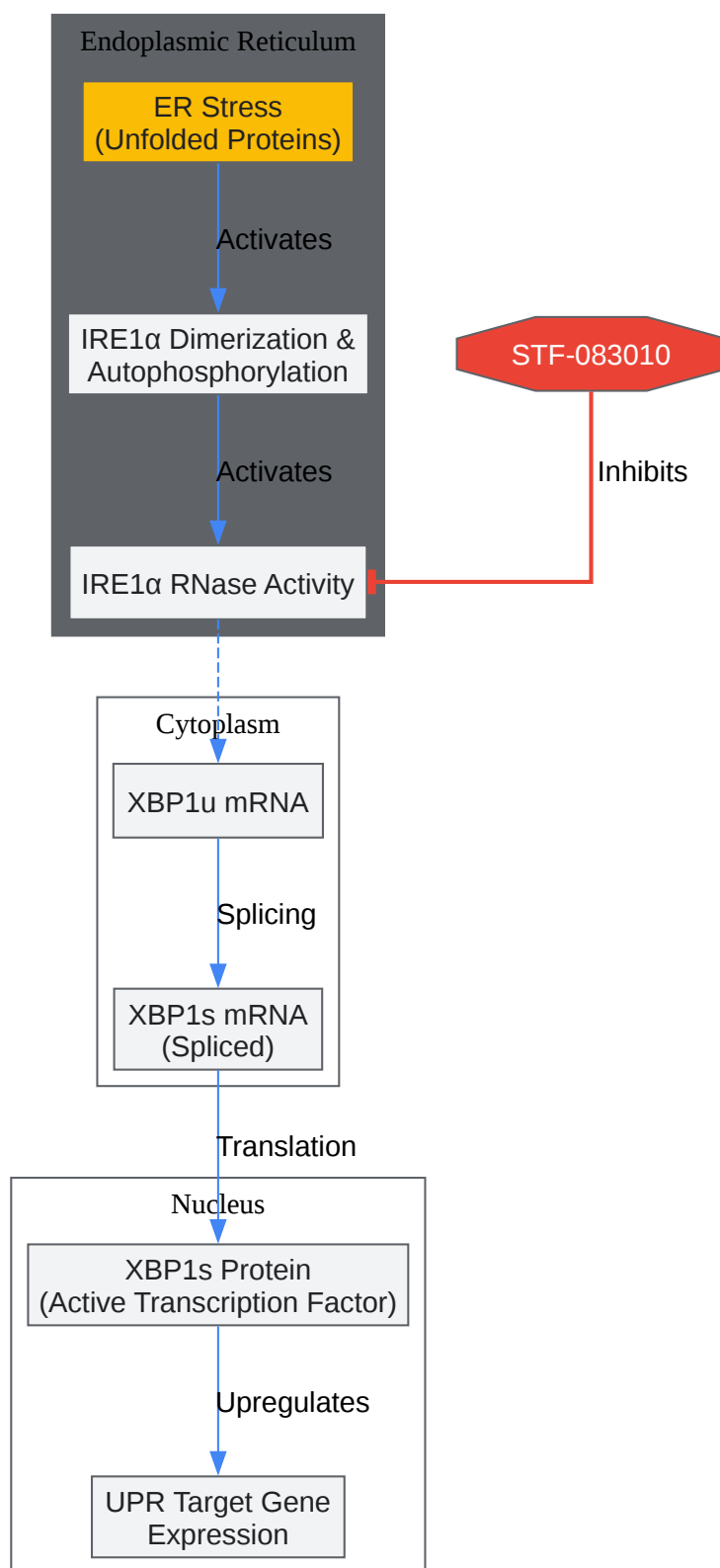
STF-083010 Chemical and Physical Properties

The fundamental properties of **STF-083010** are summarized below. This data is essential for accurate calculations and handling.

Property	Value
Molecular Formula	C ₁₅ H ₁₁ NO ₃ S ₂
Molecular Weight	317.38 g/mol [1][5]
CAS Number	307543-71-1[1][5]
Appearance	Light yellow to yellow solid powder[1][6]
Purity	≥98% (HPLC)[6][7]

Mechanism of Action: IRE1α/XBP1 Pathway Inhibition

Under conditions of endoplasmic reticulum (ER) stress, an accumulation of unfolded or misfolded proteins triggers the activation of IRE1α. This involves its dimerization and autophosphorylation, which subsequently activates its C-terminal RNase domain. The activated RNase domain excises a 26-nucleotide intron from XBP1 mRNA (XBP1u). This unconventional splicing event results in a translational frameshift, producing the active transcription factor, spliced XBP1 (XBP1s). XBP1s then translocates to the nucleus to upregulate genes involved in restoring ER homeostasis. **STF-083010** specifically inhibits the RNase activity of IRE1α, preventing the splicing of XBP1 mRNA and blocking this branch of the UPR.[1][2][3]



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Caption: STF-083010 inhibits the IRE1α RNase-mediated splicing of XBP1 mRNA.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a concentrated stock solution of **STF-083010** in DMSO.

Materials and Equipment

- **STF-083010** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (recommended)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Solubility in DMSO

The solubility of **STF-083010** in DMSO can vary between suppliers. It is crucial to use fresh, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce solubility.

[\[1\]](#)[\[5\]](#)

Supplier / Source	Reported Solubility in DMSO	Molar Equivalent
MedchemExpress	100 mg/mL (requires ultrasound)[1][8]	~315 mM
Selleck Chemicals	63 mg/mL[5]	~198.5 mM
Sigma-Aldrich	100 mg/mL[6]	~315 mM
Cell Signaling Technology	30 mg/mL[2]	~94.5 mM
TargetMol	40 mg/mL (sonication recommended)[9]	~126 mM
Cayman Chemical	1 mg/mL[7]	~3.15 mM

Experimental Workflow

The process involves accurately weighing the compound, dissolving it in a precise volume of DMSO, ensuring complete dissolution, and storing aliquots appropriately.



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Caption: Workflow for preparing **STF-083010** stock solution.

Step-by-Step Procedure

- Preparation: Put on appropriate PPE. Allow the **STF-083010** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **STF-083010** powder into a sterile tube.
- Calculation: Calculate the volume of DMSO required to achieve the desired stock concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$

- Example for 10 mM stock from 5 mg of powder:
 - Mass = 0.005 g
 - Concentration = 0.010 mol/L
 - Molecular Weight = 317.38 g/mol
 - Volume (L) = $0.005 / (0.010 \times 317.38) = 0.001575 \text{ L} = 1.575 \text{ mL}$
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the **STF-083010** powder.
- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes. If the powder does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.^{[1][9]} Visually inspect the solution against a light source to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile amber or light-protected tubes.^[2]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months or more).^{[1][5]} Always check the manufacturer's data sheet for specific stability information.

Stock Solution Calculation Table

This table provides pre-calculated DMSO volumes for common stock concentrations and masses of **STF-083010** (MW = 317.38 g/mol).

Mass of STF-083010	DMSO Volume for 1 mM Stock	DMSO Volume for 5 mM Stock	DMSO Volume for 10 mM Stock	DMSO Volume for 50 mM Stock
1 mg	3.151 mL	0.630 mL	0.315 mL	0.063 mL
5 mg	15.754 mL	3.151 mL	1.575 mL	0.315 mL
10 mg	31.508 mL	6.302 mL	3.151 mL	0.630 mL

Application and Quality Control Notes

- **Solution Stability:** Some sources indicate that **STF-083010** is unstable in solution and should be reconstituted just prior to use.[6] For maximum potency, preparing fresh solutions is the best practice. If stored, use within the recommended timeframes (-20°C for 1 month, -80°C for 6+ months).[1][5]
- **Working Concentrations:** For in vitro cell-based assays, **STF-083010** is typically used at concentrations ranging from 10 µM to 60 µM.[1][6] The optimal concentration should be determined empirically for each cell line and experimental setup.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can lead to compound precipitation and degradation. Aliquoting is a critical step to ensure consistency across experiments.[2]
- **DMSO Quality:** The use of fresh, high-purity, anhydrous DMSO is imperative. Old or improperly stored DMSO can absorb atmospheric water, which will lower the solubility of **STF-083010**.[5]
- **In Vivo Formulations:** For animal studies, the DMSO stock solution is typically diluted into a formulation containing co-solvents like PEG300, Tween-80, and saline to ensure solubility and biocompatibility.[1][8][9] These working solutions should be prepared fresh immediately before use.[5]

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